

# Solubility Profile of 1-(2-Bromo-4-hydroxyphenyl)ethanone: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-(2-Bromo-4-hydroxyphenyl)ethanone

Cat. No.: B1338797

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This technical guide provides a comprehensive overview of the solubility of **1-(2-Bromo-4-hydroxyphenyl)ethanone** (CAS No. 61791-99-9), a key chemical intermediate. Understanding its solubility in various common laboratory solvents is crucial for optimizing reaction conditions, developing purification strategies, and formulating products. This document collates available quantitative and qualitative solubility data, presents a detailed experimental protocol for solubility determination, and offers a visual workflow for solvent selection.

## Physicochemical Properties

Property	Value
Chemical Formula	C <sub>8</sub> H <sub>7</sub> BrO <sub>2</sub>
Molecular Weight	215.04 g/mol
Appearance	Yellow to Brown Solid
CAS Number	61791-99-9

## Quantitative Solubility Data

Quantitative solubility data for **1-(2-Bromo-4-hydroxyphenyl)ethanone** is limited in publicly available literature. However, the following data point has been reported:

Solvent	Temperature (°C)	Solubility (g/L)
Water	25	1.7[1]

## Qualitative Solubility Profile

Based on the chemical structure, which includes a polar hydroxyl group and a less polar brominated aromatic ring, **1-(2-Bromo-4-hydroxyphenyl)ethanone** is expected to exhibit a range of solubilities in common organic solvents. The principle of "like dissolves like" suggests solubility in polar organic solvents.

Information on a closely related isomer, 2-Bromo-4'-hydroxyacetophenone (CAS No. 2491-38-5), can provide further insight into the expected solubility of **1-(2-Bromo-4-hydroxyphenyl)ethanone**. This isomer is reported to be:

- Soluble in Dimethyl sulfoxide (DMSO).[2]
- Slightly soluble in Chloroform and Methanol.[3]

Therefore, it is reasonable to anticipate that **1-(2-Bromo-4-hydroxyphenyl)ethanone** will exhibit moderate to good solubility in polar aprotic solvents like DMSO and lower to moderate solubility in polar protic solvents like methanol and some chlorinated solvents. Its solubility in non-polar hydrocarbons is expected to be low.

## Experimental Protocol for Solubility Determination

For precise and reliable solubility data, the equilibrium shake-flask method followed by gravimetric or spectroscopic analysis is a widely accepted and robust technique.

### 1. Materials and Equipment:

- **1-(2-Bromo-4-hydroxyphenyl)ethanone** (solid)
- Selected solvents (high purity)
- Analytical balance

- Vials with screw caps
- Thermostatic shaker or water bath
- Centrifuge
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- Pipettes and volumetric flasks
- Evaporating dish or UV-Vis spectrophotometer

## 2. Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of solid **1-(2-Bromo-4-hydroxyphenyl)ethanone** to a series of vials. The presence of undissolved solid is crucial to ensure that equilibrium is reached.
  - Accurately add a known volume of the desired solvent to each vial.
  - Tightly seal the vials to prevent solvent evaporation.
- Equilibration:
  - Place the vials in a thermostatic shaker or water bath set to a constant temperature (e.g., 25 °C, 37 °C).
  - Agitate the mixtures for a sufficient period (typically 24-72 hours) to allow the system to reach thermodynamic equilibrium. The concentration of the solute in the solution should become constant over time.
- Phase Separation:
  - After equilibration, cease agitation and allow the undissolved solid to settle.
  - To ensure complete separation of the solid and liquid phases, centrifuge the vials.
- Sample Collection:

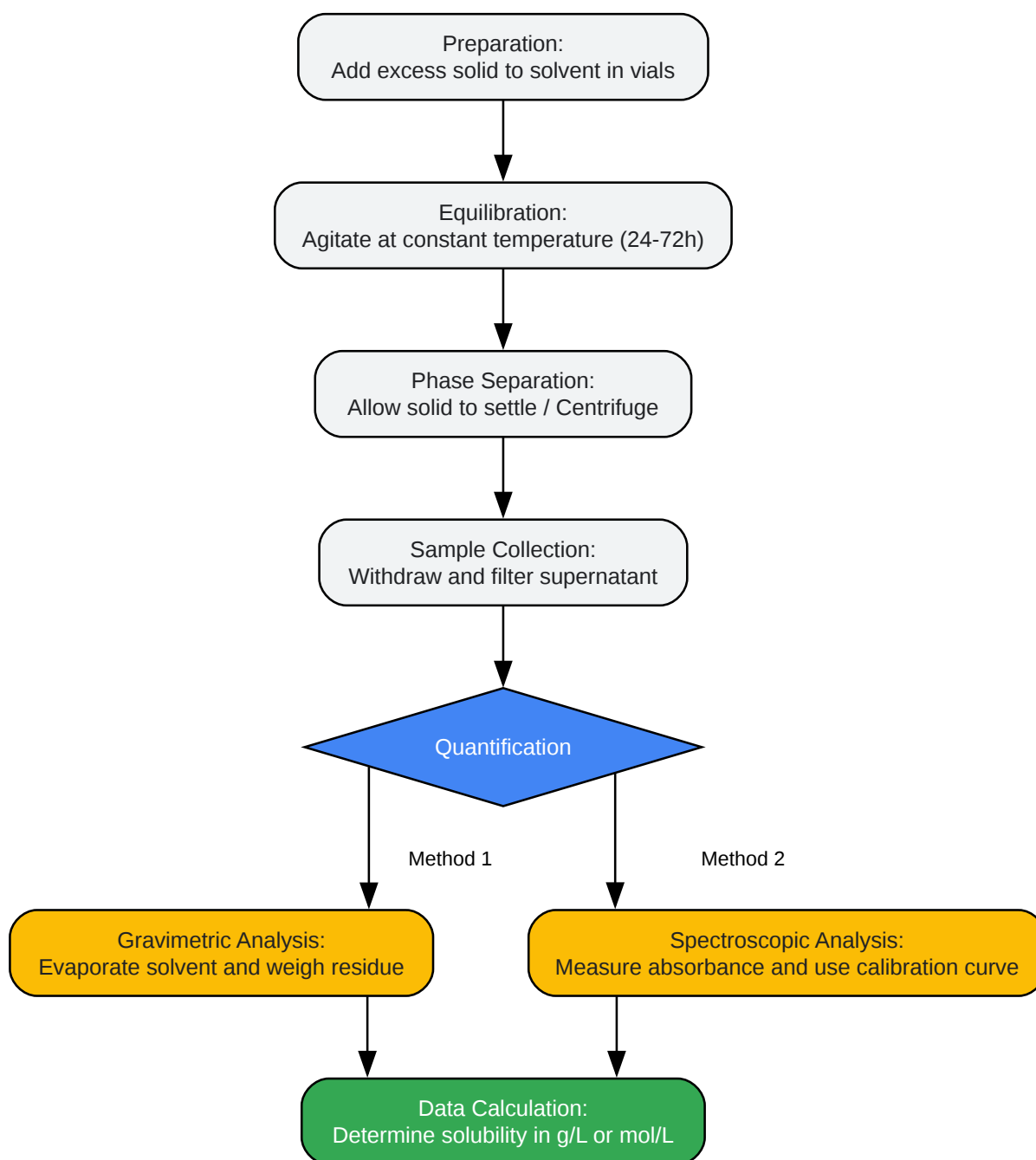
- Carefully withdraw a known volume of the clear supernatant using a pipette.
- Immediately filter the collected supernatant through a syringe filter to remove any remaining solid microparticles.
- Quantification:
  - Gravimetric Method:
    - Dispense the filtered, saturated solution into a pre-weighed, dry evaporating dish.
    - Record the exact weight of the solution.
    - Carefully evaporate the solvent under a gentle stream of inert gas or in a vacuum oven at a temperature that will not cause decomposition of the solute.
    - Once the solvent is completely removed, weigh the evaporating dish containing the solid residue.
    - The difference in weight corresponds to the mass of the dissolved solute.
  - Spectroscopic Method (e.g., UV-Vis):
    - Prepare a calibration curve by measuring the absorbance of a series of standard solutions of known concentrations of **1-(2-Bromo-4-hydroxyphenyl)ethanone** in the chosen solvent.
    - Accurately dilute the filtered, saturated solution with the same solvent to a concentration that falls within the linear range of the calibration curve.
    - Measure the absorbance of the diluted sample.
    - Use the calibration curve to determine the concentration of the solute in the diluted sample and then calculate the concentration in the original saturated solution.

### 3. Data Calculation:

Express the solubility in the desired units, such as grams per liter (g/L), milligrams per milliliter (mg/mL), or moles per liter (mol/L).

## Visualization of Experimental Workflow

The following diagram illustrates the logical steps for determining the solubility of **1-(2-Bromo-4-hydroxyphenyl)ethanone**.



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Caption: Workflow for experimental solubility determination.

This technical guide serves as a foundational resource for understanding and determining the solubility of **1-(2-Bromo-4-hydroxyphenyl)ethanone**. For critical applications, it is highly recommended to perform experimental verification of solubility in the specific solvent systems of interest.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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